

# A Technical Guide to the Electrical Conductivity of Copper Beryllium Alloys

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This in-depth technical guide provides a comprehensive overview of the electrical conductivity and related properties of various grades of **copper beryllium** (CuBe) alloys. These materials are often critical in scientific instrumentation and drug development equipment where high strength and good electrical and thermal conductivity are paramount. This document details the properties of common CuBe alloys, outlines experimental protocols for measuring electrical conductivity, and illustrates the typical workflow for material characterization.

## Introduction to Copper Beryllium Alloys

**Copper beryllium** alloys are renowned for their exceptional combination of high strength, hardness, and thermal and electrical conductivity.[1] They are precipitation-hardenable alloys, meaning their mechanical and electrical properties can be significantly altered through heat treatment.[2] The two primary classes of wrought **copper beryllium** alloys are high-strength alloys (such as C17200 and C17300) and high-conductivity alloys (including C17500 and C17510).[1]

- **High-Strength Copper Beryllium Alloys:** These alloys, containing 1.6% to 2.0% beryllium, can achieve the highest strength of any copper-based alloy, with tensile strengths exceeding 1380 MPa (200 ksi).[3][4] This makes them suitable for applications requiring high mechanical strength and stiffness.[3]

- High-Conductivity **Copper Beryllium** Alloys: With a lower beryllium content (0.2% to 0.7%), these alloys offer superior electrical and thermal conductivity, often at the expense of some mechanical strength compared to the high-strength grades.<sup>[4][5]</sup> They are ideal for applications where efficient current or heat transfer is a primary concern.

The specific grade and its temper, which is determined by the heat treatment and cold working processes, dictate the final properties of the alloy.

## Data Presentation: Properties of Copper Beryllium Grades

The following tables summarize the key quantitative data for the electrical and mechanical properties of common **copper beryllium** grades. The properties are highly dependent on the temper of the alloy, which is achieved through specific heat treatments.

Table 1: Properties of High-Strength **Copper Beryllium** Alloys - C17200 and C17300

Alloy (UNS)	Temper	Tensile Strength (MPa)	Hardness (Rockwell)	Electrical Conductivity (% IACS)	Thermal Conductivity (W/m·K)
C17200	A (TB00) - Solution Annealed	414 - 587	B45 - B85	17 min	105 - 130
	AT (TF00) - Solution Annealed & Age Hardened	1140 - 1380	C36 - C42	22 min	105 - 130
	H (TD04) - Hard	620 - 860	B88 - B102	-	105 - 130
	HT (TH04) - Hard & Age Hardened	1240 - 1520	C38 - C44	22 min	105 - 130
C17300	A (TB00) - Solution Annealed	~500	-	~22	~110
	AT (TF00) - Solution Annealed & Age Hardened	~1260	~C39	~22	~110
	H (TD04) - Hard	~724	~B95	~22	~110
	HT (TH04) - Hard & Age Hardened	~1345	~C41	~22	~110

Note: C17300 is a leaded version of C17200, offering improved machinability. Its mechanical and electrical properties are generally similar to C17200.[\[6\]](#) Data for C17300 is based on

typical values and may vary.

Table 2: Properties of High-Conductivity **Copper Beryllium** Alloys - C17500 and C17510

Alloy (UNS)	Temper	Tensile Strength (MPa)	Hardness (Rockwell)	Electrical Conductivity (% IACS)	Thermal Conductivity (W/m·K)
C17500	A (TB00) - Solution Annealed	240 - 380	B38 - B50	24 - 53	~200
	AT (TF00) - Solution Annealed & Age Hardened	690 - 895	B92 - B100	45 - 60	~200
	H (TD04) - Hard	450 - 550	B60 - B80	24 - 53	~200
	HT (TH04) - Hard & Age Hardened	793 - 960	B95 - B102	45 - 60	~200
	A (TB00) - Solution Annealed	240 - 380	B50 max	20 min	~120
C17510	AT (TF00) - Solution Annealed & Age Hardened	690 - 895	B92 - B100	45 min	~120
	H (TD04) - Hard	450 - 550	B60 - B80	20 min	~120
	HT (TH04) - Hard & Age Hardened	793 - 960	B95 - B102	48 min	~120

% IACS stands for International Annealed Copper Standard, where 100% IACS is equivalent to  $5.8 \times 10^7$  S/m.[7]

## Experimental Protocols

### Measurement of Electrical Conductivity

The electrical conductivity of **copper beryllium** alloys is typically determined using the electromagnetic (eddy current) method as outlined in ASTM E1004.[8][9] This non-destructive testing technique is fast and reliable for routine quality control and material characterization.[8]

**Principle of Operation:** The eddy-current method is based on the principles of electromagnetic induction.[8] An alternating current is passed through a probe coil, generating an alternating magnetic field. When this probe is brought near a conductive material, it induces circulating eddy currents within the material. These eddy currents, in turn, create their own magnetic fields that oppose the primary field. The interaction between these magnetic fields affects the impedance of the probe coil. The magnitude and phase of this impedance change are dependent on the electrical conductivity of the material being tested.[8] By calibrating the instrument with standards of known conductivity, a direct reading of the test material's conductivity can be obtained.[10]

**Apparatus:** A commercially available, direct-reading eddy current conductivity meter is used. The instrument consists of a probe, which houses the coil, and a meter that displays the conductivity reading, typically in % IACS.

**Procedure:**

- **Instrument Setup and Calibration:**
  - Connect the appropriate probe to the conductivity meter.
  - Turn on the instrument and allow it to warm up and stabilize according to the manufacturer's instructions.
  - Select two calibration standards with known electrical conductivity values that bracket the expected conductivity range of the **copper beryllium** alloy being tested.

- Place the probe on the first calibration standard, ensuring flat and firm contact. Adjust the instrument to read the known conductivity of that standard.
- Repeat the process with the second calibration standard.
- Verify the calibration by re-measuring the first standard. The reading should be within the specified tolerance.
- Sample Preparation and Measurement:
  - The surface of the **copper beryllium** sample should be clean, dry, and free of any coatings or contaminants that could interfere with the measurement.
  - The sample should be at a temperature close to that of the calibration standards. Temperature differences can affect conductivity readings.
  - Place the probe on a flat area of the sample, away from edges or geometric discontinuities.
  - Record the electrical conductivity reading displayed on the instrument.
  - Take multiple readings at different locations on the sample to ensure a representative measurement and calculate the average.

## Heat Treatment: Age Hardening

The remarkable properties of **copper beryllium** alloys are achieved through a precipitation hardening heat treatment, also known as age hardening.<sup>[11]</sup> This process is typically performed in two stages: solution annealing and aging.

- **Solution Annealing:** The alloy is heated to a high temperature to dissolve the beryllium into a solid solution, followed by rapid quenching (usually in water) to retain this structure at room temperature.<sup>[12]</sup> For high-strength alloys like C17200, the annealing temperature is typically between 774°C and 802°C (1425°F to 1475°F).<sup>[3]</sup>
- **Age Hardening (Precipitation Hardening):** The solution-annealed material is then reheated to a lower temperature and held for a specific duration. During this "aging" process, fine

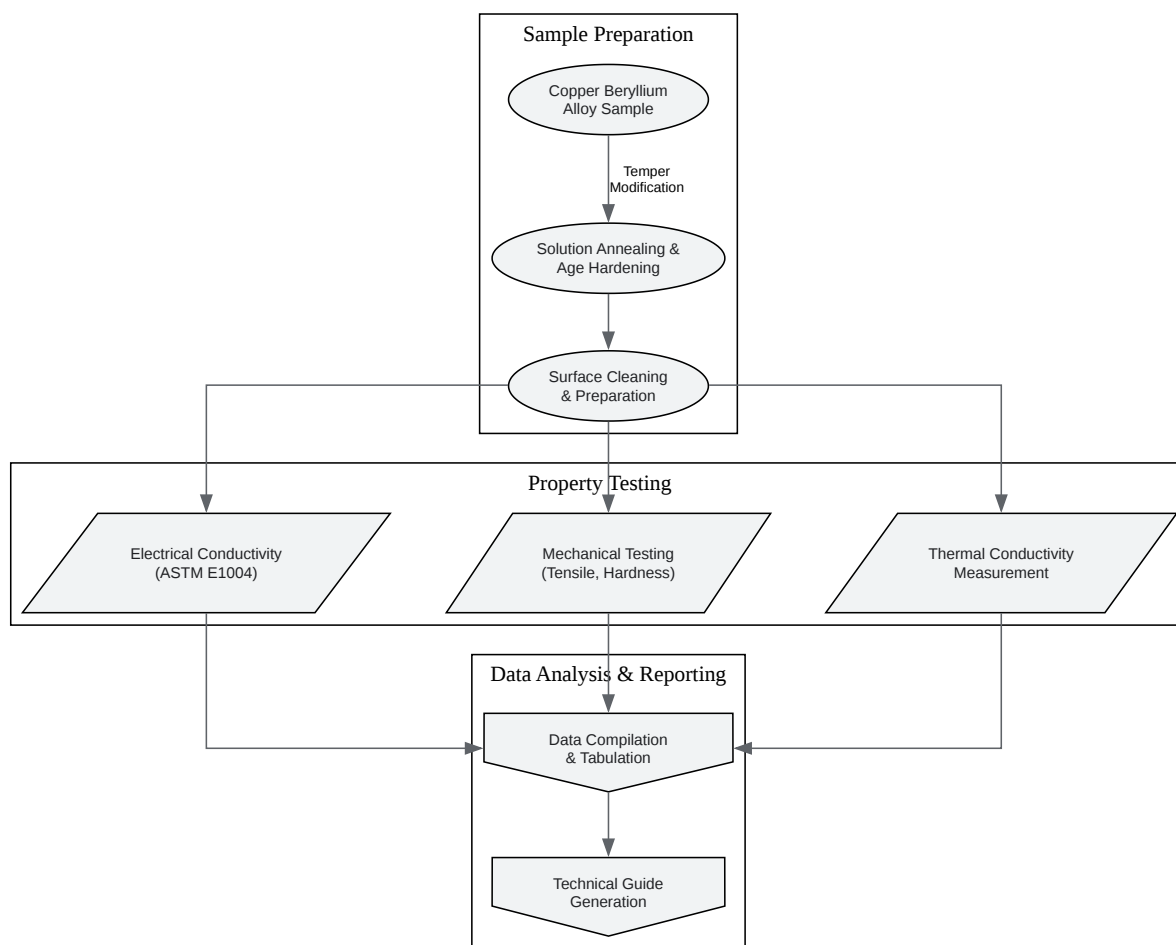
beryllium-rich precipitates form within the copper matrix, which significantly increases the strength and hardness of the alloy.[11]

- For high-strength wrought alloys (C17200, C17300), age hardening is typically performed at temperatures ranging from 260°C to 370°C (500°F to 700°F) for two to three hours.[2]  
[11]
- For high-conductivity wrought alloys (C17500, C17510), the standard age hardening cycle is at a higher temperature, around 480°C (900°F), for two to three hours.[2]

The precise time and temperature of the aging process can be adjusted to achieve a desired balance of strength, hardness, and conductivity.

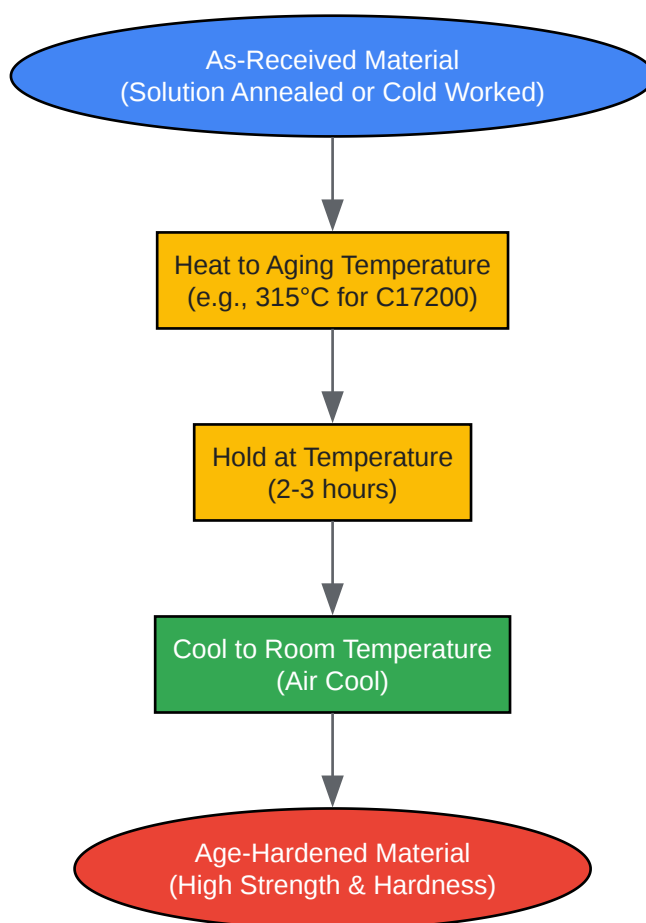
## Visualizations

The following diagrams illustrate key processes and relationships relevant to the characterization of **copper beryllium** alloys.



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Experimental workflow for characterizing **copper beryllium** alloys.



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*Simplified flowchart of the age-hardening (precipitation) process.*

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